

# Safety and Handling of 4-Methoxy-2-methylbenzyl Alcohol: A Technical Guide

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## Compound of Interest

Compound Name: 4-Methoxy-2-methylbenzyl alcohol

Cat. No.: B1302212

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Disclaimer: No comprehensive Safety Data Sheet (SDS) or detailed toxicological information is readily available for **4-Methoxy-2-methylbenzyl alcohol** (CAS No. 52289-55-1). The following guide is based on the available data for the structurally similar compound, 4-Methoxybenzyl alcohol (CAS No. 105-13-5), also known as anisyl alcohol. This information is provided as a provisional reference for experienced researchers and professionals and must be interpreted with extreme caution. The safety and toxicological properties of **4-Methoxy-2-methylbenzyl alcohol** may differ significantly from those of 4-Methoxybenzyl alcohol. A substance-specific risk assessment is imperative before handling **4-Methoxy-2-methylbenzyl alcohol**.

This technical guide offers an in-depth overview of the known safety and handling protocols for 4-Methoxybenzyl alcohol, intended to serve as a preliminary resource for researchers, scientists, and professionals in drug development. All quantitative data is presented in tabular format for clarity, and procedural workflows are visualized using diagrams.

## Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for 4-Methoxybenzyl alcohol.

Table 1: Physical and Chemical Properties of 4-Methoxybenzyl Alcohol

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	138.17 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid or solid	[3][4][5]
Melting Point	22-25 °C (72-77 °F)	[4][5][6]
Boiling Point	259 °C (498.2 °F) at 760 mmHg	[4][5][6]
Flash Point	113 °C (235.4 °F) - 146 °C (294.8 °F)	[4][5]
Density	1.113 g/mL at 25 °C	[6][7]
Solubility	Insoluble in water; soluble in alcohol and ether	[6]
Vapor Pressure	0.0038 mmHg	[2]

Table 2: Toxicological Data for 4-Methoxybenzyl Alcohol

Endpoint	Value	Species	Reference
LD50 (Oral)	1332 mg/kg	Rat	[8]
LD50 (Dermal)	> 3 g/kg	Rabbit	[5]

Table 3: GHS Hazard Classification for 4-Methoxybenzyl Alcohol

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[9]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4] [9]
Serious Eye Damage/Eye Irritation	1 / 2A	H319: Causes serious eye irritation or H318: Causes serious eye damage[1][4][9]
Skin Sensitization	1B	H317: May cause an allergic skin reaction[1][4]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[9]
Hazardous to the aquatic environment, acute hazard	3	H402: Harmful to aquatic life[4] [7]

## Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above are not available in the provided search results. The data is typically generated following standardized OECD or EPA guidelines. The handling and first aid procedures below can be considered as established protocols for managing exposure.

## Safety and Handling Precautions

When handling 4-Methoxybenzyl alcohol, and by extension, **4-Methoxy-2-methylbenzyl alcohol**, the following precautions should be strictly observed:

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Ensure eyewash stations and safety showers are readily accessible.[5]

Personal Protective Equipment (PPE):

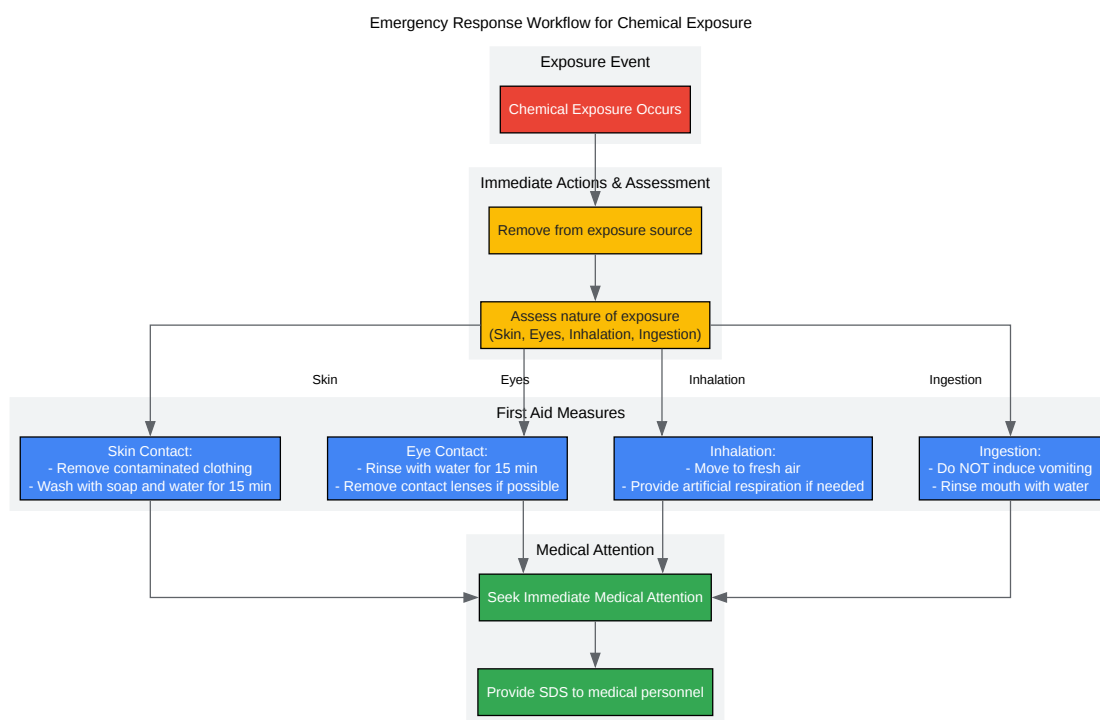
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[9]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat or impervious clothing to prevent skin contact.[1][4]
- Respiratory Protection: If working outside a fume hood or with the potential for aerosol generation, use a NIOSH/MSHA-approved respirator with an appropriate cartridge.[1]

#### Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[9]
- Avoid inhalation of vapor or mist.[9]
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Incompatible materials include acids, acid anhydrides, acid chlorides, and strong oxidizing or reducing agents.[5]

## Emergency and First Aid Procedures

The following diagram outlines the logical workflow for responding to an exposure incident.



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Caption: Emergency response workflow for chemical exposure.

#### First Aid Measures in Detail:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[1][9]
- After skin contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical advice if irritation develops.[1][9]
- After inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[5][9]
- After ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[9]

## Fire and Spill Response

#### Fire Fighting Measures:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][9]
- Specific hazards: During a fire, irritating and toxic gases may be generated by thermal decomposition or combustion.[1][4]
- Protective equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][9]

#### Accidental Release Measures:

- Personal precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment as specified in Section 3. Ensure adequate ventilation.[4][9]
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4][9]

- Methods for cleaning up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[9]

## Disposal Considerations

Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.[4][9]

This guide is intended for informational purposes only and should not be a substitute for a thorough, substance-specific safety review and risk assessment. Always consult the most current Safety Data Sheet for any chemical before use.

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